

An In-depth Technical Guide to the Safe Handling of 4-Ethylpyrimidine

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Compound of Interest

Compound Name: 4-Ethylpyrimidine

CAS No.: 30537-73-6

Cat. No.: B1589250

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Ethylpyrimidine is a substituted pyrimidine, a class of heterocyclic aromatic compounds that are foundational to numerous biologically active molecules, including nucleobases.[1] As research and development in pharmaceuticals and medicinal chemistry advance, the synthesis and utilization of novel pyrimidine derivatives like **4-ethylpyrimidine** are becoming increasingly common.[2][3] This guide provides a comprehensive overview of the safety and handling guidelines for **4-Ethylpyrimidine**, compiled from authoritative sources and expert knowledge in chemical safety. Given the limited specific data available for **4-Ethylpyrimidine**, this document synthesizes information from closely related analogues and general principles of handling flammable and potentially toxic organic compounds to provide a robust framework for its safe use in a laboratory setting.

Hazard Identification

While a specific Safety Data Sheet (SDS) for **4-Ethylpyrimidine** is not readily available, data from analogous compounds such as 4-methylpyrimidine and the general reactivity of the

pyrimidine class suggest that **4-Ethylpyrimidine** should be handled as a flammable liquid with potential health hazards.[4]

Potential Hazards:

- **Flammability:** Pyrimidine and its alkylated derivatives are flammable liquids.[4] Vapors may form explosive mixtures with air.
- **Skin and Eye Irritation:** Similar compounds can cause skin and eye irritation upon contact.
- **Inhalation Toxicity:** Inhalation of vapors may cause respiratory tract irritation.
- **Ingestion Toxicity:** May be harmful if swallowed.
- **Mutagenicity:** Some alkylated pyrimidine derivatives have been shown to be mutagenic in *Escherichia coli* cells.[5]
- **Oxidative Stress:** Thio-derivatives of pyrimidine have been observed to prolong oxidative stress in biological systems.[6]

It is crucial to handle **4-Ethylpyrimidine** with the assumption that it possesses these hazards until specific toxicological data becomes available.

Physical and Chemical Properties

Precise physical and chemical data for **4-Ethylpyrimidine** are not extensively documented. However, by comparing it with its close analogues, 4-methylpyrimidine and 4-ethylpyridine, we can estimate its properties.

Property	4-Ethylpyrimidine (Estimated)	4-Methylpyrimidine	4-Ethylpyridine
Molecular Formula	C ₆ H ₈ N ₂	C ₅ H ₆ N ₂ [4]	C ₇ H ₉ N[7]
Molecular Weight	108.14 g/mol	94.11 g/mol [4]	107.15 g/mol [7]
Appearance	Colorless to light yellow liquid	Colorless liquid with an amine-like odor[4]	Colorless to pale yellow liquid with an unpleasant odor[8]
Boiling Point	~150-170 °C	141-142 °C	168 °C[7]
Density	~1.0 g/mL	1.031 g/mL at 25 °C	0.942 g/mL at 25 °C[7]
Flash Point	~40-50 °C	40 °C (closed cup)	57 °C[9]
Solubility	Likely soluble in organic solvents, slightly soluble in water.	Soluble in chloroform and methanol.[10]	Slightly soluble in water.[9]

Stability and Reactivity

The pyrimidine ring is an electron-deficient system, which makes it susceptible to nucleophilic substitution.[1] The presence of an ethyl group at the 4-position can influence its reactivity.

Conditions to Avoid:

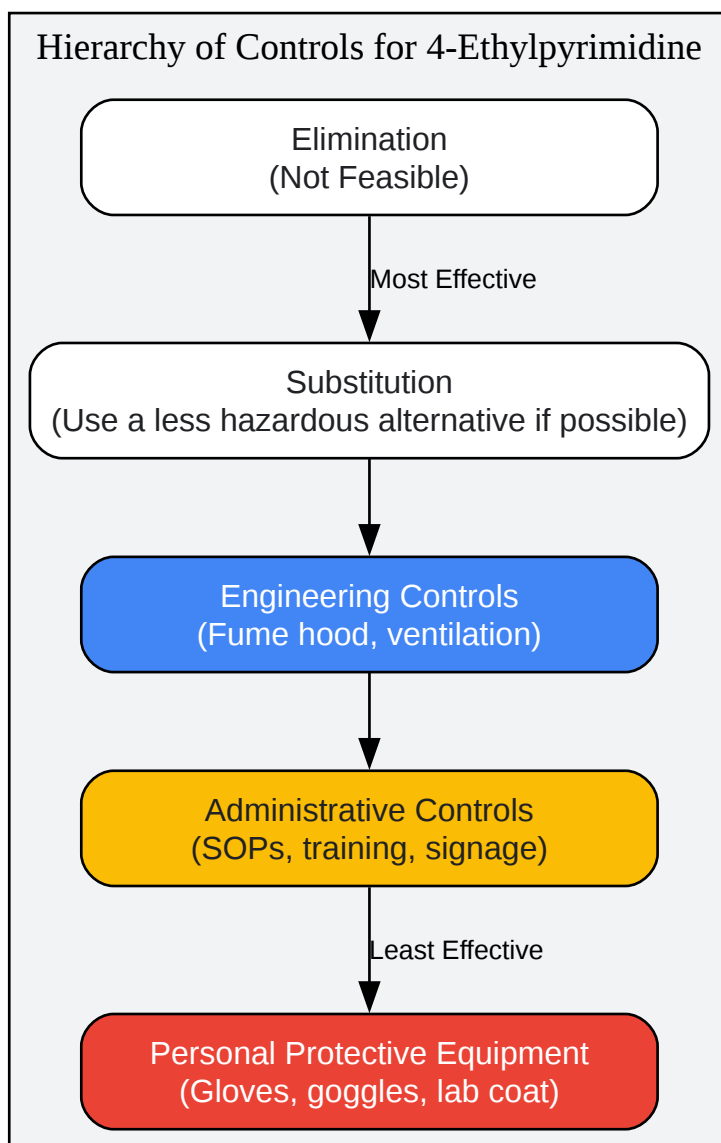
- Heat, flames, sparks, and other sources of ignition.
- Strong oxidizing agents.
- Strong acids.

Hazardous Decomposition Products:

- Combustion may produce carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and other toxic fumes.

Safe Handling and Storage

A proactive approach to safety is paramount when working with **4-Ethylpyrimidine**. The hierarchy of controls should be implemented to minimize exposure risk.



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*Hierarchy of controls for handling **4-Ethylpyrimidine**.*

Standard Operating Procedure for Handling

- Preparation:

- Review the safety information and establish a designated work area within a certified chemical fume hood.
- Ensure that an emergency eyewash station and safety shower are readily accessible.
- Assemble all necessary equipment and reagents before starting the experiment.
- Verify that appropriate fire extinguishing media (dry chemical, CO₂, or alcohol-resistant foam) is available.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles that meet ANSI Z87.1 standards.
 - Hand Protection: Wear chemically resistant gloves (e.g., nitrile or neoprene).
 - Body Protection: Wear a flame-resistant lab coat and closed-toe shoes.
- Handling:
 - All manipulations of **4-Ethylpyrimidine** should be performed in a well-ventilated chemical fume hood.
 - Use the smallest quantity of the chemical necessary for the experiment.
 - Avoid direct contact with skin, eyes, and clothing.
 - Do not eat, drink, or smoke in the laboratory.
 - Ground and bond containers when transferring the liquid to prevent static discharge.
- Storage:
 - Store **4-Ethylpyrimidine** in a tightly sealed, properly labeled container.
 - Keep in a cool, dry, and well-ventilated area away from heat and sources of ignition.
 - Store separately from incompatible materials such as strong oxidizing agents and acids.

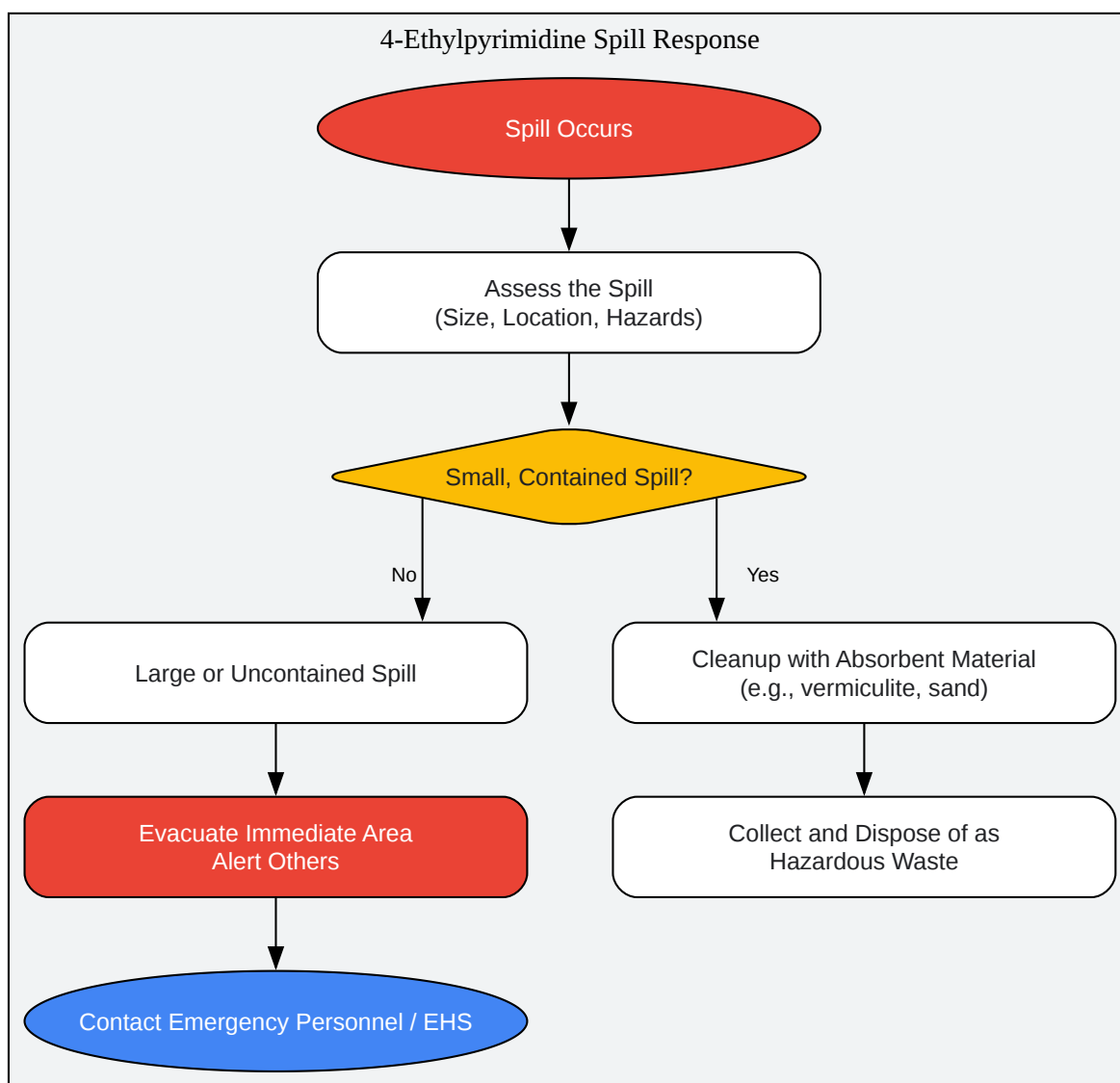
Emergency Procedures

First-Aid Measures

- **Inhalation:** Move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.
- **Skin Contact:** Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Accidental Release Measures

A clear and efficient response is critical in the event of a spill.



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Decision-making workflow for an accidental spill of 4-Ethylpyrimidine.

Spill Cleanup Protocol:

- **Evacuate:** Immediately evacuate all non-essential personnel from the spill area.
- **Ventilate:** Ensure the area is well-ventilated, preferably within a fume hood.
- **Contain:** For small spills, contain the liquid with an inert absorbent material such as vermiculite, sand, or a commercial spill kit.
- **Neutralize (if applicable and safe):** For larger spills, consult with safety personnel before attempting neutralization.
- **Collect:** Carefully collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
- **Decontaminate:** Clean the spill area with a suitable solvent, followed by soap and water.
- **Dispose:** Dispose of all contaminated materials as hazardous waste in accordance with local, state, and federal regulations.

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.
- **Unsuitable Extinguishing Media:** Do not use a direct stream of water, as it may spread the fire.
- **Specific Hazards:** Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.
- **Protective Equipment:** Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).

Toxicological Information

As previously stated, specific toxicological data for **4-Ethylpyrimidine** is limited. The information below is inferred from the general properties of pyrimidine derivatives and related compounds.

- Acute Toxicity: Likely harmful if swallowed, inhaled, or absorbed through the skin.
- Skin Corrosion/Irritation: Expected to be a skin irritant.
- Serious Eye Damage/Irritation: Expected to cause eye irritation.
- Respiratory or Skin Sensitization: The potential for sensitization is unknown.
- Germ Cell Mutagenicity: Some alkylated pyrimidines have shown mutagenic potential.[5]
- Carcinogenicity: No data is available to classify **4-Ethylpyrimidine** as a carcinogen.
- Reproductive Toxicity: No data is available.
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.
- Specific Target Organ Toxicity (Repeated Exposure): No data is available.

Disposal Considerations

All waste containing **4-Ethylpyrimidine** must be handled as hazardous waste.

- Collect waste in a properly labeled, sealed container.
- Dispose of the waste through a licensed hazardous waste disposal company.
- Do not dispose of it down the drain or in the regular trash.

Conclusion

While **4-Ethylpyrimidine** holds promise as a building block in drug discovery and development, its safe handling is of utmost importance. In the absence of specific safety data, a cautious and informed approach based on the properties of analogous compounds and established principles of chemical safety is essential. By adhering to the guidelines outlined in this technical guide, researchers and scientists can mitigate the risks associated with this compound and ensure a safe laboratory environment.

References

- Wikipedia. (n.d.). Pyrimidine. Retrieved from [\[Link\]](#)
- Journal of Chemical and Pharmaceutical Research. (n.d.). Reactivity of substituted Pyrimidines with Some Nucleophiles. Retrieved from [\[Link\]](#)
- Sajewicz, W., et al. (2007). Toxicity of pyrimidine derivatives under oxidative stress conditions: chemiluminescence-based assays in systems containing erythrocytes, mitochondria or blood plasma. PubMed. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 4-Methylpyrimidine. Retrieved from [\[Link\]](#)
- Wang, Y., et al. (2015). Cytotoxic and mutagenic properties of O4-alkylthymidine lesions in Escherichia coli cells. Nucleic Acids Research. Retrieved from [\[Link\]](#)
- Journal of the Chemical Society C: Organic. (1967). Pyrimidines. Part II. Nucleophilic substitution reactions of ethyl 4-chloro-2-methylthiopyrimidine-5-carboxylate. Retrieved from [\[Link\]](#)
- Organic Chemistry Portal. (n.d.). Synthesis of pyrimidines. Retrieved from [\[Link\]](#)
- RSC Publishing. (2021). Research developments in the syntheses, anti-inflammatory activities and structure–activity relationships of pyrimidines. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 4-Ethylpyridine. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 4-Methylpyridine. Retrieved from [\[Link\]](#)
- Mansoura University. (n.d.). SYNTHESIS OF PYRIMIDINE DERIVATIVES. Retrieved from [\[Link\]](#)
- MDPI. (2024). Exploring 4,7-Disubstituted Pyrimido[4,5-d]pyrimidines as Antiviral and Anticancer Agents. Retrieved from [\[Link\]](#)
- Horiuchi, H., et al. (2000). Allopurinol induces renal toxicity by impairing pyrimidine metabolism in mice. Life Sciences. Retrieved from [\[Link\]](#)
- Tuchman, M., et al. (1985). Familial pyrimidinemia and pyrimidinuria associated with severe fluorouracil toxicity. The New England Journal of Medicine. Retrieved from [\[Link\]](#)

- ResearchGate. (n.d.). Mutual solubility data for 4-ethylpyridine (1) + water (2). Retrieved from [\[Link\]](#)
- National Institutes of Health. (n.d.). Pyrimidines: A New Versatile Molecule in the Drug Development Field, Scope, and Future Aspects. Retrieved from [\[Link\]](#)
- PubMed. (2021). Fused and Substituted Pyrimidine Derivatives as Profound Anti-Cancer Agents. Retrieved from [\[Link\]](#)
- YouTube. (2017). Pyrimidine - Synthesis & Reactions. Retrieved from [\[Link\]](#)
- ResearchGate. (2007). (PDF) Toxicity of pyrimidine derivatives under oxidative stress conditions: Chemiluminescence-based assays in systems containing erythrocytes, mitochondria or blood plasma. Retrieved from [\[Link\]](#)
- ResearchGate. (2019). Anticancer Activity of New Substituted Pyrimidines, Their Thioglycosides and Thiazolopyrimidine Derivatives. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 2-Chloro-4-methylpyrimidine. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 4-Ethyl-2-methylpyridine. Retrieved from [\[Link\]](#)
- Chemsrvc. (2025). CAS#:53554-29-3 | Ethyl 4-hydroxy-2-methylthio-5-pyrimidinecarboxylate. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). 4-Methylpyridine. Retrieved from [\[Link\]](#)
- FooDB. (2010). Showing Compound 4-Methylpyridine (FDB004424). Retrieved from [\[Link\]](#)

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Sources

- [1. Pyrimidine - Wikipedia \[en.wikipedia.org\]](#)

- [2. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [3. benchchem.com \[benchchem.com\]](https://benchchem.com)
- [4. 4-Methylpyrimidine | C₅H₆N₂ | CID 18922 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [5. Cytotoxic and mutagenic properties of O4-alkylthymidine lesions in Escherichia coli cells - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [6. Toxicity of pyrimidine derivatives under oxidative stress conditions: chemiluminescence-based assays in systems containing erythrocytes, mitochondria or blood plasma - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [7. 4-Ethylpyridine 98 536-75-4 \[sigmaaldrich.com\]](https://sigmaaldrich.com)
- [8. 4-Ethylpyridine | C₇H₉N | CID 10822 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [9. 4-Ethylpyridine | Properties, Uses, Safety Data & Supplier China – Buy 4-Ethylpyridine Online \[pipzine-chem.com\]](https://pipzine-chem.com)
- [10. 4-Methylpyrimidine CAS#: 3438-46-8 \[m.chemicalbook.com\]](https://m.chemicalbook.com)
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